

handling and storage of 6-hydroxy-9H-purine 3-N-oxide

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Compound Focus: 6-HYDROXY-9H-PURINE 3-N-OXIDE

CAS No.: 19765-65-2

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Handling & Storage FAQ

Here are answers to common questions about handling and storing **6-Hydroxy-9H-purine 3-N-oxide**.

- **Q1: What are the basic physical properties of 6-Hydroxy-9H-purine 3-N-oxide?** The compound has a molecular weight of 152.11 g/mol and the molecular formula is C₅H₄N₄O₂ [1] [2] [3]. Specific physical data for this exact compound (like melting point) is not fully available in the searched literature.
- **Q2: What are the recommended storage conditions?** The chemical should be stored in a **tightly closed container** in a **dry, cool, and well-ventilated** place [4]. While not explicitly stated for this molecule, storing in a refrigerator is a standard practice for stable research chemicals. It should be stored separately from foodstuff containers or incompatible materials [4].
- **Q3: What personal protective equipment (PPE) should be used?** It is advised to **avoid contact with skin and eyes** and to **avoid formation of dust and aerosols** [4]. Based on standard lab practice for handling fine powders, the following PPE is recommended:
 - **Eye/Face Protection:** Tightly fitting safety goggles [4].
 - **Skin Protection:** Wear fire-resistant, impervious clothing and chemical-impermeable gloves [4].
 - **Respiratory Protection:** If exposure limits are exceeded or irritation occurs, use a full-face respirator. In cases where dust is generated, use appropriate dust control measures [4].

- **Q4: Is this compound stable? What conditions should be avoided?** The compound is noted to be **stable under normal conditions** but is **sensitive to strong oxidizing agents** [2]. You should also avoid electrostatic discharge [4].
- **Q5: What should I do in case of a spill?**
 - **Personal Precautions:** Avoid dust formation, avoid breathing vapors, and evacuate personnel upwind of the spill. Use personal protective equipment as listed above [4].
 - **Containment and Cleaning:** Prevent the chemical from entering drains. Collect the spilled material and keep it in a suitable, closed container for disposal. Use spark-proof tools and explosion-proof equipment [4].

Troubleshooting Common Experimental Issues

Issue	Possible Cause	Recommended Solution
Unexpected Degradation	Sensitivity to oxidizing agents, improper storage conditions, or prolonged exposure to air/moisture [2] [4].	Ensure the compound is stored away from oxidizers. Keep the container tightly sealed in a dry environment. Use the compound in a controlled atmosphere (e.g., glove box) if necessary.
Low Yield in N-Oxidation	Inefficient oxidation during synthesis; suboptimal regioselectivity [2].	Consider using optimized catalytic systems like Molybdenum oxide (MoO ₃) with hydrogen peroxide, which can offer higher yields (70-85%) and better regioselectivity [2].
Poor Solubility	Intrinsic property of the compound.	The compound is soluble in water and polar organic solvents due to its hydroxyl and N-oxide groups [2]. Use solvents like DMSO or methanol, in which related purine compounds show slight solubility [4].

Experimental Protocols & Synthesis

For researchers synthesizing or derivatizing **6-Hydroxy-9H-purine 3-N-oxide**, here are key methodologies.

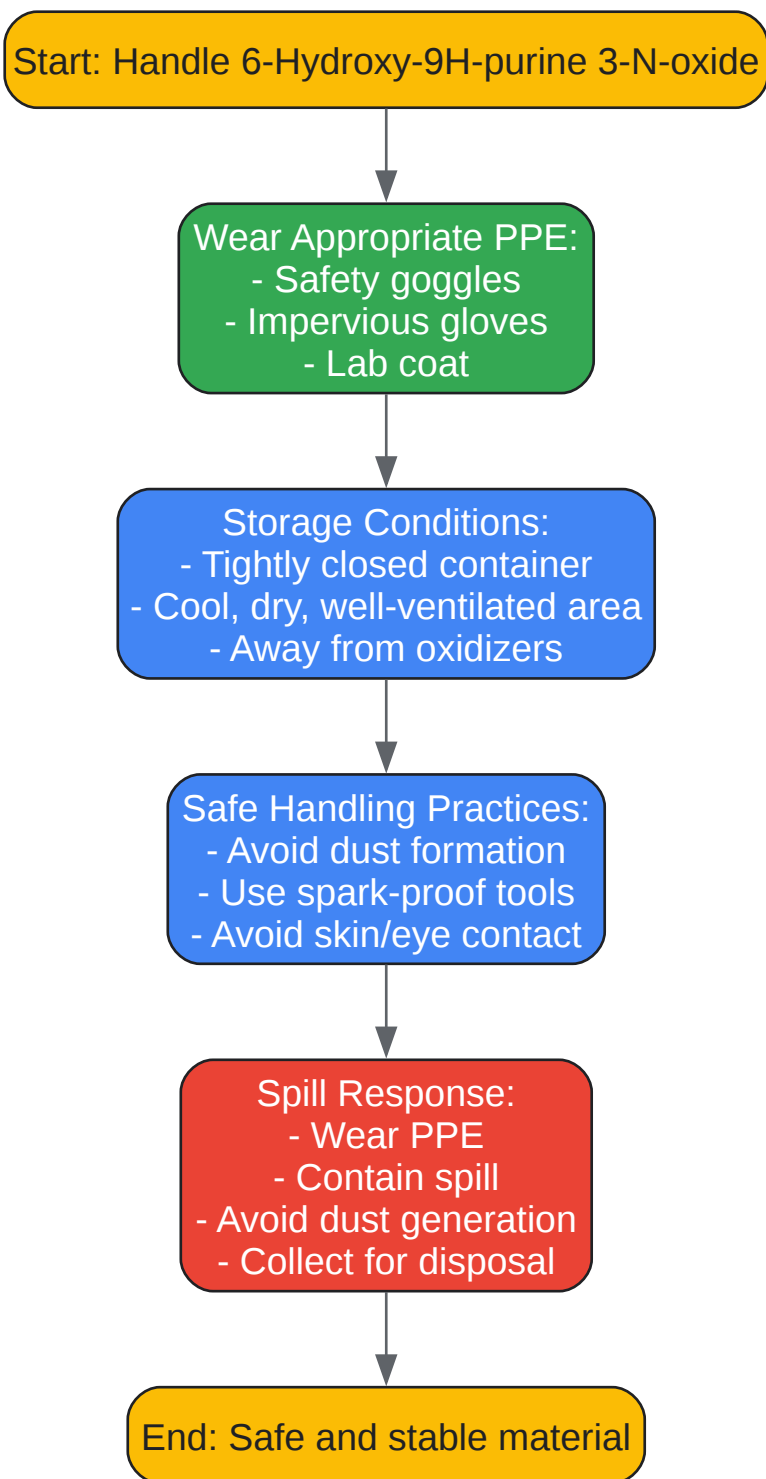
Synthesis via Hypoxanthine Oxidation A primary synthesis route involves the direct oxidation of hypoxanthine [2].

- **Reagents:** Hypoxanthine, peracetic acid (or a hydrogen peroxide/glacial acetic acid mixture) [2].
- **Conditions:** The reaction is performed under acidic conditions, often at a controlled temperature of 0–5°C to prevent over-oxidation and ring degradation [2].
- **Yield:** This method typically yields between 60-75% after crystallization [2].

Regioselective Functionalization The purine core of the molecule can be modified at different positions [2]:

- **C8 Bromination:** Electrophilic aromatic substitution at the C8 position can be achieved using N-bromosuccinimide (NBS) in DMF, with an efficiency of 70-80% [2].
- **C6 Hydroxyl Group Modification:** The C6 hydroxyl can be converted to a chloride using phosphorus oxychloride, which then allows for further reactions with amines or alcohols to create new derivatives [2].

The workflow for handling and storage can be summarized as follows:



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Important Disclaimer

This guide is compiled from available technical data and safety information for related compounds. **It is not a substitute for the specific Safety Data Sheet (SDS).** You should consult the SDS from your chemical supplier before working with any new substance.

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References

1. Buy 6-HYDROXY-9H-PURINE 3-N-OXIDE | 19765-65-2 [smolecule.com]
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